

Personal protective equipment for handling 25-Hydroxycholecalciferol

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Compound of Interest

Compound Name: 25-Hydroxycholecalciferol

Cat. No.: B118730

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Essential Safety and Handling Guide for 25-Hydroxycholecalciferol

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **25-Hydroxycholecalciferol** (Calcifediol). Adherence to these procedures is critical to ensure personal safety and proper disposal.

Hazard Summary

25-Hydroxycholecalciferol is a potent compound classified with significant health risks. It is crucial to handle this substance with extreme caution.

Key Hazards:

- Fatal if swallowed, in contact with skin, or if inhaled.^{[1][2]}
- Causes damage to organs through prolonged or repeated exposure.^{[1][2][3]}
- May damage fertility or the unborn child.^[2]

Personal Protective Equipment (PPE)

The primary defense against exposure is the consistent and correct use of appropriate PPE. All personnel must be trained in the proper use and removal of their PPE.

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Goggles	Must be chemical splash goggles conforming to EN 166 (EU) or NIOSH (US) standards. [4]
Face Shield	To be worn in addition to safety goggles, especially when there is a risk of splashes or aerosol generation. [1] [5]	
Hand Protection	Double Gloving	An inner nitrile glove should be worn, with a second, heavier-duty, chemical-resistant glove (e.g., neoprene or butyl rubber) over it. Gloves must be changed immediately upon contamination. [1] [5]
Body Protection	Dedicated Lab Coat	A disposable, solid-front, back-closing gown or a dedicated, non-porous lab coat is required and should not be worn outside the designated handling area. [1]
Chemical-Resistant Apron	Recommended to be worn over the lab coat when handling larger quantities or when there is a significant risk of splashing. [1]	
Respiratory Protection	Respirator	A NIOSH-approved respirator with P100 cartridges is required for handling powders or any procedure that may generate aerosols. Fit-testing is mandatory for all users. [1] [4] [5]

Footwear	Closed-toe Shoes	Sturdy, closed-toe shoes that cover the entire foot are mandatory in the laboratory.[1]
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Handling and Storage

Proper handling and storage are essential to prevent accidental exposure and maintain the integrity of the compound.

- Engineering Controls: Always handle **25-Hydroxycholecalciferol** in a well-ventilated area, preferably within a certified chemical fume hood.[6] Ensure that safety showers and eye wash stations are readily accessible.[7]
- Safe Handling Practices:
 - Do not eat, drink, or smoke in areas where the compound is handled.[3][4]
 - Avoid the formation of dust and aerosols.[3]
 - Wash hands thoroughly after handling.[3][4]
 - Take off immediately all contaminated clothing and wash it before reuse.[4][8]
- Storage: Store in a tightly closed, labeled container in a cool, dry, and well-ventilated area.[4][8] The substance should be stored locked up and kept out of the reach of children.[4][8]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

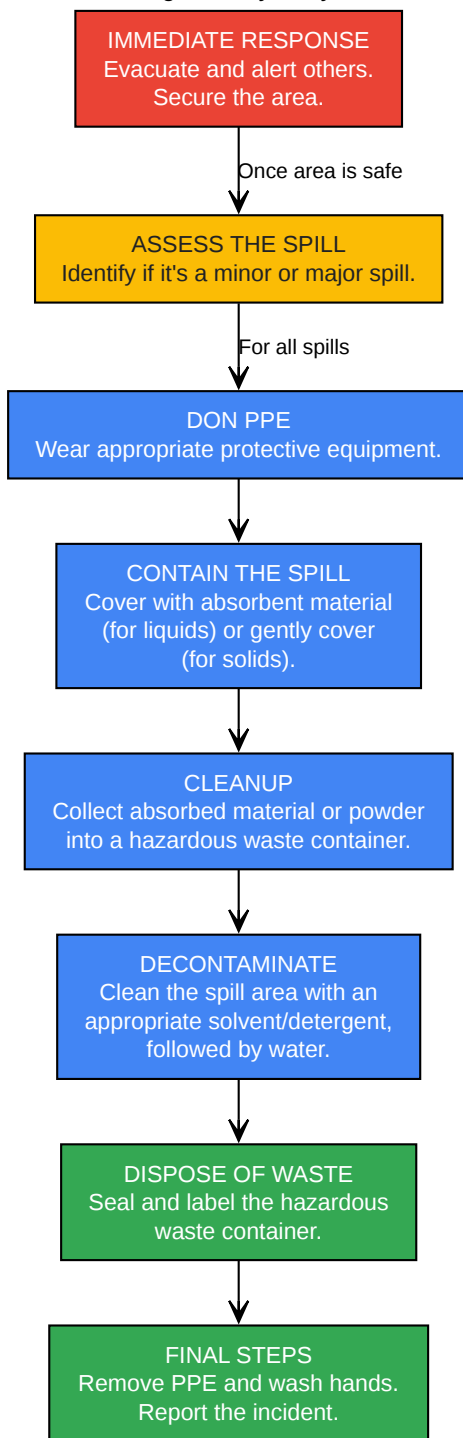
Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [2] [4]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention. [2] [4] [9]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [2] [7] [9]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [2] [4] [9]

Spill Management and Disposal Plan

All waste contaminated with **25-Hydroxycholecalciferol** is considered hazardous and must be managed accordingly.

The following workflow outlines the key steps for managing a spill of **25-Hydroxycholecalciferol**.

Workflow for Handling a 25-Hydroxycholecalciferol Spill

[Click to download full resolution via product page](#)Workflow for handling a **25-Hydroxycholecalciferol** spill.

Under no circumstances should **25-Hydroxycholecalciferol** or contaminated materials be disposed of in the regular trash or down the drain.^[10]

- Solid Waste: All contaminated solid materials, including gloves, disposable lab coats, bench paper, and used consumables, must be collected in a dedicated, clearly labeled, leak-proof hazardous waste container.^{[1][6][10]}
- Liquid Waste: All contaminated liquid waste must be collected in a dedicated, clearly labeled, sealed, and chemical-resistant hazardous waste container.^{[1][6]}
- Sharps: Contaminated sharps must be placed in a designated, puncture-resistant sharps container for hazardous chemical waste.^[1]
- Disposal Procedure: All hazardous waste must be disposed of through the institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal contractor.^{[1][10]} Maintain accurate records of the waste generated and its disposal.^[10] Empty containers should be triple-rinsed with a suitable solvent, with the rinsate collected as hazardous waste, before the container is disposed of according to institutional guidelines.^[10]

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